

D-Histidine stability under different storage conditions.

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Compound of Interest

Compound Name: D-Histidine hydrochloride hydrate

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D-Histidine Stability Technical Support Center

This technical support center provides guidance on the stability of D-Histidine under various storage conditions. It is intended for researchers, scientists, and drug development professionals to ensure the integrity of D-Histidine in their experiments.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and storage of D-Histidine.

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Issue	Possible Cause(s)	Recommended Action(s)
Difficulty Dissolving D-Histidine	- Incorrect solvent Low temperature of the solvent pH of the solution is at or near the isoelectric point (pI ~7.6).	- D-Histidine is soluble in water. For difficult-to-dissolve batches, consider using a slightly acidic or basic aqueous solution Gently warm the solvent to increase solubility Adjust the pH of the solution away from its isoelectric point.
Discoloration of D-Histidine Solution (Yellowing/Browning)	- Oxidation of the imidazole ring Exposure to light (photodegradation) Contamination with metal ions which can catalyze oxidation. [1]	- Prepare solutions fresh and use them promptly Store solutions protected from light in amber vials or wrapped in foil Use high-purity water and acid/base for pH adjustment. Avoid contact with reactive metals.
Precipitation in Stored D- Histidine Solution	- Change in temperature affecting solubility pH shift in the solution Evaporation of the solvent leading to supersaturation.	- Store solutions at a constant recommended temperature Ensure the buffer capacity is sufficient to maintain the desired pH Use tightly sealed containers to prevent solvent evaporation.
Inconsistent Experimental Results	- Degradation of D-Histidine stock solution Inaccurate concentration of the prepared solution.	- Aliquot stock solutions and store them at -20°C for up to one month or -80°C for up to six months to minimize freezethaw cycles.[2]- Regularly check the purity of the stock solution using a suitable analytical method like HPLC Verify the concentration of the solution using a calibrated analytical instrument.



Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for solid D-Histidine?

For long-term storage, solid D-Histidine should be kept in a tightly sealed container in a dry, cool, and well-ventilated place, preferably at -20°C. For short-term storage, 4°C is acceptable. [2] Some suppliers suggest a shelf-life of over 3 years if stored as a powder at -20°C.

Q2: How should I store D-Histidine aqueous solutions?

Aqueous solutions of D-Histidine should be prepared fresh whenever possible. If storage is necessary, it is recommended to filter-sterilize the solution, aliquot it into sterile, tightly sealed vials, and store protected from light. For short-term storage (up to one month), -20°C is suitable. For longer-term storage (up to six months), -80°C is recommended to minimize degradation.[2] Avoid repeated freeze-thaw cycles.

Q3: What factors can cause the degradation of D-Histidine?

The primary factors that can lead to the degradation of D-Histidine are:

- Oxidation: The imidazole ring of histidine is susceptible to oxidation, which can be accelerated by the presence of metal ions and exposure to air.[1][3]
- Photodegradation: Exposure to light, particularly UV light, can cause degradation of histidine.
 [4][5]
- Extreme pH and Temperature: While generally stable, prolonged exposure to high temperatures and extreme pH values can lead to degradation. The stability of histidine in solution is pH-dependent.[6][7]

Q4: What are the common degradation products of D-Histidine?

Common degradation products of histidine include various oxidation products, with 2-oxohistidine being a frequently cited example.[8][9] Photodegradation can also lead to the formation of different byproducts.[10]

Q5: How does pH affect the stability of D-Histidine in solution?



The stability of histidine in aqueous solutions is influenced by pH. The imidazole side chain has a pKa of approximately 6.0, meaning its charge state changes around this pH.[6] Extreme pH values (highly acidic or alkaline) can promote hydrolysis and other degradation reactions, especially at elevated temperatures. The crystallization of histidine from solution is also pH-dependent, with minimum crystallization occurring around pH 6.[11]

Data Presentation: D-Histidine Stability

Disclaimer: The following tables contain illustrative data based on general principles of chemical stability for amino acids. Specific quantitative stability data for D-Histidine under varied conditions is not readily available in published literature.

Table 1: Illustrative Stability of Solid D-Histidine

Storage Condition	Purity after 1 year (%)	Purity after 3 years (%)	Appearance
-20°C, dry, dark	>99%	>98%	White crystalline powder
4°C, dry, dark	>98%	~95%	White crystalline powder
25°C, ambient humidity, light	~95%	<90%	May show slight discoloration

Table 2: Illustrative Stability of 10 mM D-Histidine Aqueous Solution (pH 7.0)

Storage Condition	Purity after 1 week (%)	Purity after 1 month (%)	Purity after 6 months (%)
-80°C, dark	>99%	>99%	>98%
-20°C, dark	>99%	~98%	~95%
4°C, dark	~98%	~90%	Not recommended
25°C, ambient light	<95%	Not recommended	Not recommended



Experimental Protocols

Protocol 1: High-Performance Liquid Chromatography (HPLC) for D-Histidine Purity Assessment

This protocol outlines a method to determine the purity of a D-Histidine sample and to detect the presence of impurities.

Materials:

- D-Histidine sample
- · HPLC grade water
- HPLC grade acetonitrile
- Formic acid or other suitable buffer components
- HPLC system with a UV detector
- A suitable HPLC column (e.g., a mixed-mode reversed-phase/cation-exchange column)[12]
 [13]

Procedure:

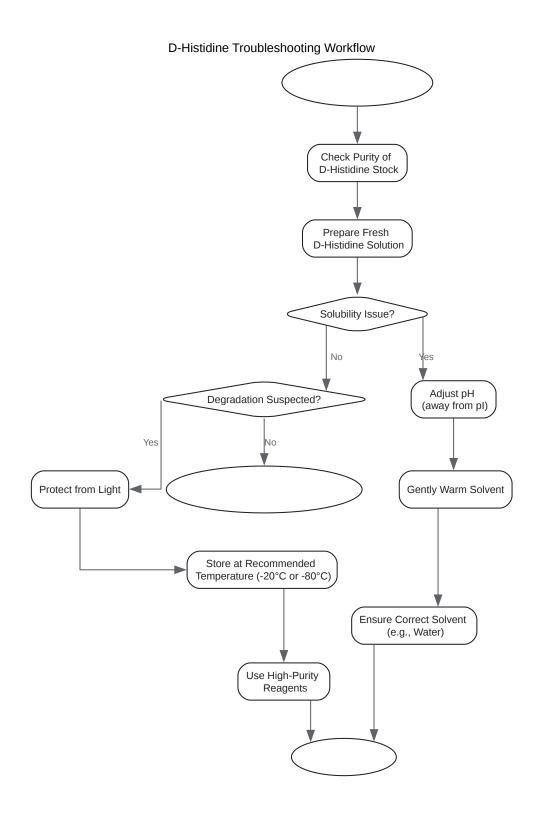
- Mobile Phase Preparation: Prepare the mobile phase as recommended for the specific column being used. A common mobile phase for amino acid analysis involves a gradient of acetonitrile in an aqueous buffer (e.g., ammonium formate at pH 3.2).[14]
- Standard Solution Preparation: Accurately weigh a known amount of high-purity D-Histidine
 reference standard and dissolve it in the mobile phase to prepare a stock solution of known
 concentration (e.g., 1 mg/mL). Prepare a series of working standards by diluting the stock
 solution.
- Sample Preparation: Prepare a solution of the D-Histidine sample to be tested at a concentration similar to the standard solutions.
- HPLC Analysis:



- Equilibrate the HPLC column with the initial mobile phase conditions.
- Inject the standard solutions to generate a calibration curve.
- Inject the sample solution.
- Run the HPLC method, which typically involves a gradient elution to separate D-Histidine from its potential impurities.
- Detect the components using a UV detector, typically at a low wavelength such as 200-210 nm.[13]
- Data Analysis:
 - Identify the D-Histidine peak in the chromatogram by comparing its retention time to that of the reference standard.
 - Calculate the purity of the sample by determining the area of the D-Histidine peak as a percentage of the total area of all peaks.
 - Quantify any impurities by using the calibration curve.

Mandatory Visualization

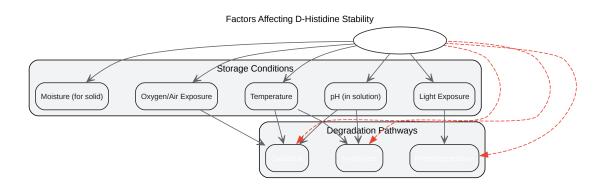




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Caption: Troubleshooting workflow for common issues with D-Histidine.





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Caption: Factors influencing the stability of D-Histidine.

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